

An In-depth Technical Guide to 2-Cyclopentylhexanoic Acid

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Compound of Interest

Compound Name: 2-Cyclopentylhexanoic acid

CAS No.: 5623-89-2

Cat. No.: B1295585

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Abstract

This technical guide provides a comprehensive overview of **2-Cyclopentylhexanoic acid**, a saturated fatty acid characterized by a cyclopentyl ring at the alpha-position of a hexanoic acid chain. While specific research on this particular molecule is limited, this document synthesizes available data, theoretical predictions, and established knowledge of structurally related compounds to offer a detailed resource for researchers, scientists, and professionals in drug development. The guide covers the compound's physicochemical properties, proposes a rational synthesis pathway, explores its potential biological significance and applications by drawing parallels with related cyclopentyl and cyclopentenyl fatty acids, and provides a theoretical analysis of its spectroscopic characteristics. This document is intended to serve as a foundational reference to stimulate and support further investigation into this and similar lipophilic molecules.

Introduction and Molecular Overview

2-Cyclopentylhexanoic acid (IUPAC name: **2-cyclopentylhexanoic acid**; CAS Number: 5623-89-2) is a carboxylic acid with the molecular formula $C_{11}H_{20}O_2$ and a molecular weight of 184.28 g/mol .^[1] Its structure features a five-membered cyclopentyl ring directly attached to the alpha-carbon of a six-carbon hexanoic acid chain. This unique combination of a cyclic alkyl group and a linear carboxylic acid moiety imparts specific physicochemical properties that are of interest in various fields, from materials science to pharmacology.

The presence of the bulky cyclopentyl group at the α -position introduces steric hindrance around the carboxylic acid function, which can influence its reactivity and intermolecular interactions. Furthermore, the overall lipophilicity of the molecule, contributed by the C11 aliphatic structure, suggests potential for interaction with biological membranes and hydrophobic pockets of proteins.

This guide will delve into the technical details of **2-Cyclopentylhexanoic acid**, providing a solid foundation for its synthesis, characterization, and potential exploration in research and development.

Physicochemical Properties

Experimental data for **2-Cyclopentylhexanoic acid** is not extensively reported in the public domain. Therefore, the following table includes computed properties from reliable chemical databases, supplemented with experimental data from closely related analogs, cyclopentanecarboxylic acid and cyclopentylacetic acid, to provide a reasonable estimation of its physical characteristics.^{[2][3][4][5][6]}

Property	Value (2-Cyclopentylhexanoic acid)	Comparison with Analogs	Source
Molecular Formula	C ₁₁ H ₂₀ O ₂	-	[1]
Molecular Weight	184.28 g/mol	-	[1]
Appearance	Colorless to pale yellow liquid (Predicted)	Cyclopentanecarboxylic acid and Cyclopentylacetic acid are colorless liquids or low-melting solids.[2] [3]	-
Boiling Point	Estimated: 260-280 °C at 760 mmHg	Cyclopentylacetic acid: 226-230 °C[2]; Cyclohexaneacetic acid: 242-243 °C[5]	-
Melting Point	< 0 °C (Predicted)	Cyclopentylacetic acid: 12-14 °C[6]; Cyclopentanecarboxylic acid: -7 °C[3]	-
Density	Estimated: 0.98 - 1.02 g/mL at 25 °C	Cyclopentylacetic acid: 1.022 g/mL at 25 °C[6]; Cyclopentanecarboxylic acid: 1.051 g/cm ³ [3]	-
Solubility	Insoluble in water; Soluble in organic solvents like chloroform, methanol, and diethyl ether (Predicted)	Cyclopentylacetic acid is insoluble in water and soluble in organic solvents.[2]	-
pKa	4.8 - 5.0 (Predicted)	Cyclopentylacetic acid: ~4.85[6]	-

XLogP3	3.9	-	[1]
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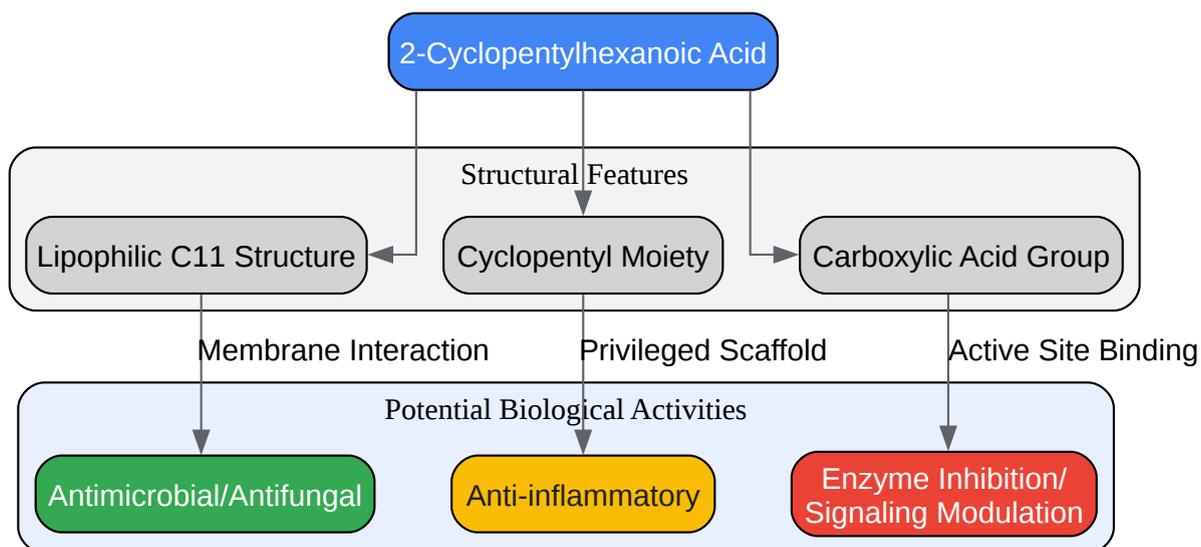
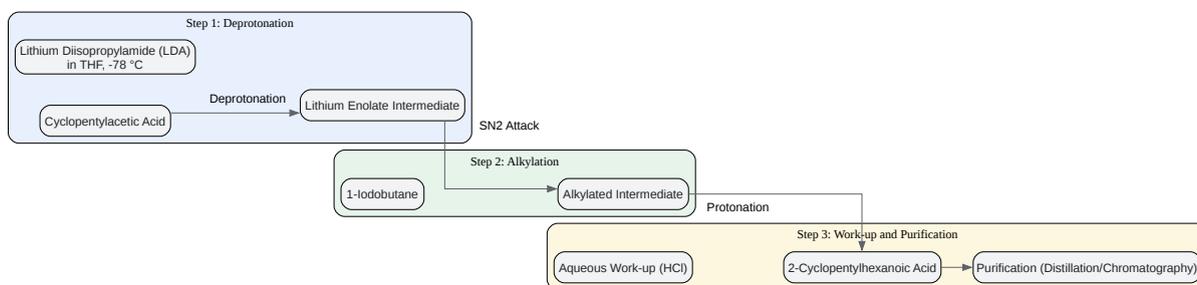
Rationale for Estimations:

- **Boiling Point:** The boiling point is expected to be higher than that of cyclopentylacetic acid and cyclohexaneacetic acid due to the increased molecular weight and van der Waals forces from the longer alkyl chain.
- **Melting Point:** The introduction of a longer, flexible hexanoic acid chain may disrupt crystal packing compared to the more compact analogs, leading to a lower predicted melting point.
- **Density:** The density is anticipated to be slightly lower than or comparable to its shorter-chain analogs.
- **Solubility and pKa:** The solubility profile and acidity are expected to be similar to other medium-chain fatty acids, with the carboxylic acid group conferring slight polarity and acidic properties.

Synthesis of 2-Cyclopentylhexanoic Acid: A Proposed Experimental Protocol

A specific, validated synthesis protocol for **2-Cyclopentylhexanoic acid** is not readily available in the peer-reviewed literature. However, a robust and logical synthesis can be designed based on the well-established α -alkylation of carboxylic acid enolates. The following proposed protocol utilizes cyclopentylacetic acid as a readily available starting material.

Synthesis Workflow Diagram



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Sources

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